

Technical Analysis: 1-Nitropropan-2-amine Hydrochloride

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Compound of Interest

Compound Name: 1-Nitropropan-2-amine
hydrochloride

Cat. No.: B11742568

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Executive Summary & Structural Identity[1]

1-Nitropropan-2-amine hydrochloride (CAS: N/A for specific salt; Free base related CAS: 19344-93-5) is a bifunctional aliphatic building block characterized by a vicinal stereocenter bearing an amine group and a primary nitro group. Belonging to the class of

-nitroamines, this molecule serves as a critical intermediate in the synthesis of 1,2-diamines (via nitro reduction) and

-amino acids (via the Nef reaction), motifs prevalent in broad-spectrum antibiotics and chiral ligands for asymmetric catalysis.

This guide provides a rigorous structural analysis, validated synthetic protocols, and spectroscopic data interpretation, distinguishing this specific isomer from its constitutional isomer, 2-nitropropan-1-amine.[1]

Chemical Identity Table[1]

Property	Specification
IUPAC Name	1-Nitropropan-2-amine hydrochloride
Formula	
Molecular Weight	140.57 g/mol
Structure	
Chirality	One stereocenter at C2 (enantiomers)
Key Functionality	Electrophilic Nitro group / Nucleophilic Amine (masked as salt)

Structural Characterization & Spectroscopy

The structural integrity of **1-nitropropan-2-amine hydrochloride** relies on the distinct electronic environments created by the electron-withdrawing nitro group (

) and the ammonium moiety (

).

Nuclear Magnetic Resonance (NMR) Analysis

The presence of the hydrochloride salt significantly deshields the methine proton at C2 compared to the free base.^[1]

Predicted

¹H NMR (400 MHz,

):

Position	(ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
C1-H	4.85 - 4.95	Multiplet (dd)	2H		Strong deshielding by nitro group; diastereotopic splitting often observed due to C2 chirality.
C2-H	3.90 - 4.10	Multiplet	1H		Deshielded by ammonium cation; couples with C1 and C3 protons.[1]
C3-H	1.45 - 1.55	Doublet	3H		Typical methyl doublet, slightly downfield due to -effect of amine.
N-H	~8.50	Broad Singlet	3H		Exchangeable; visible in DMSO-, disappears in .

Predicted

C NMR (100 MHz,

):

- 76.5 ppm: (,) – Most deshielded carbon due to direct attachment to the nitro group.[\[1\]](#)
- 48.2 ppm: (,) – Methine carbon.[\[1\]](#)
- 16.8 ppm: (,) – Methyl terminus.[\[1\]](#)

Infrared Spectroscopy (FT-IR)

The IR spectrum provides a rapid "fingerprint" validation of the functional groups.[\[1\]](#)

- 3200 – 2800 cm^{-1} (Broad, Strong): N-H stretching vibration characteristic of primary amine salts (,).[\[1\]](#)
- 1555 cm^{-1} (Strong): Asymmetric stretch.[\[1\]](#) This is the diagnostic peak for the nitro group.
- 1375 cm^{-1} (Medium): Symmetric stretch.[\[1\]](#)
- 1500 – 1600 cm^{-1} : N-H bending deformations (often overlaps with nitro asymmetric stretch).[\[1\]](#)

Mass Spectrometry (ESI-MS)

In positive mode ESI, the hydrochloride salt dissociates.[\[1\]](#)

- $[M+H]^+$: m/z 105.1 (corresponding to the protonated free base).[\[1\]](#)
- Fragmentation: Loss of (46 Da) is a common fragmentation pathway, yielding a peak at m/z 59 ([\[1\]](#)).

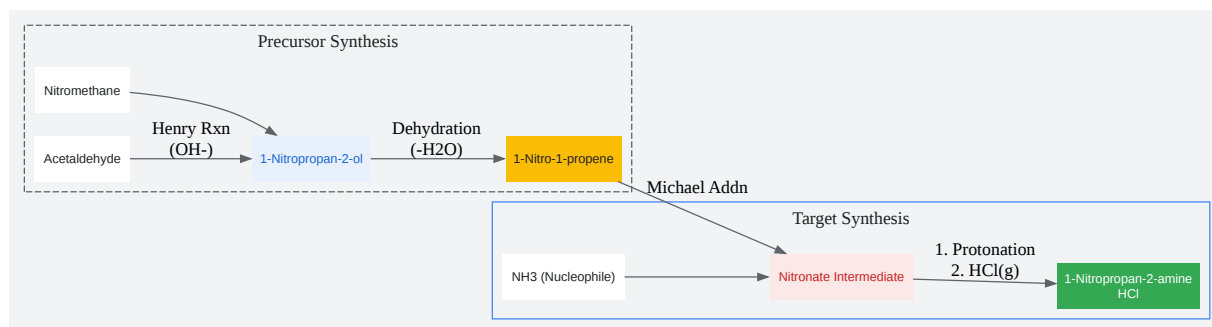
Synthetic Protocol: The Michael Addition Route

While the Aza-Henry (Nitro-Mannich) reaction is preferred for enantioselective synthesis using chiral catalysts [\[1\]](#), the most robust route for generating the racemic hydrochloride salt for structural analysis is the Michael Addition of Ammonia to 1-Nitro-1-propene, followed by acidification.

Reaction Logic Flow

The synthesis exploits the electron-deficient nature of the nitroalkene. The nitro group acts as a powerful electron-withdrawing group (EWG), activating the

-carbon (C2) for nucleophilic attack by ammonia.[\[1\]](#)



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Figure 1: Synthetic pathway from basic commodity chemicals to the target amine salt.[1][2][3][4][5][6]

Detailed Methodology

Step 1: Preparation of 1-Nitro-1-propene (Precursor) Note: Commercially available, but often synthesized fresh due to polymerization risks.

- Condensation: React acetaldehyde (1.0 eq) with nitromethane (1.2 eq) using catalytic NaOH in methanol at 0°C.
- Dehydration: Treat the resulting nitroalcohol with methanesulfonyl chloride (MsCl) and triethylamine () in DCM to yield 1-nitro-1-propene (yellow oil).[1]

Step 2: Michael Addition (Target Synthesis)

- Setup: Charge a 3-neck round bottom flask with THF (anhydrous) and cool to -10°C.
- Saturation: Bubble anhydrous ammonia gas (

) into the solvent until saturation, or use 7N

in methanol.

- Addition: Add 1-nitro-1-propene dropwise over 30 minutes. The solution will darken (formation of nitronate species).[1]
 - Critical Control Point: Maintain temperature $< 0^{\circ}\text{C}$ to prevent polymerization of the nitroalkene.[1]
- Equilibrium: Stir for 2 hours at 0°C , then allow to warm to room temperature for 1 hour.
- Workup: Evaporate excess ammonia and solvent under reduced pressure (rotary evaporator, bath $< 30^{\circ}\text{C}$). The residue is the unstable free base.

Step 3: Salt Formation (Stabilization)[1]

- Dissolution: Dissolve the crude residue immediately in dry diethyl ether or ethanol.
- Acidification: Add 2M HCl in diethyl ether dropwise with vigorous stirring.
- Crystallization: A white precipitate of **1-nitropropan-2-amine hydrochloride** will form.[1]
- Filtration: Collect solids via vacuum filtration, wash with cold ether, and dry under vacuum over

.

Stereochemical Considerations

1-Nitropropan-2-amine possesses a chiral center at C2.[1] The protocol above yields a racemic mixture ($\pm$).

For drug development applications requiring enantiopurity (e.g., specific binding pockets), the Asymmetric Aza-Henry Reaction is required.[1]

- Catalyst: Chiral thiourea or cinchona alkaloid derivatives.[1]
- Substrate: N-Boc-imine (derived from acetaldehyde) + Nitromethane.[1]

- Mechanism: The catalyst coordinates the nitro group and the imine, directing the facial attack to yield high enantiomeric excess (

) [2].[1]

Safety & Stability (HSE Profile)

Hazard Class	Risk Description	Mitigation Strategy
Energetic Material	Aliphatic nitro compounds can decompose exothermically at high temperatures.	Do not heat the free base > 50°C. Store the HCl salt, which is significantly more stable.[1]
Toxicity	-nitroamines are potential alkylating agents.[1]	Handle in a Class II Biosafety Cabinet or Fume Hood.[1] Wear nitrile gloves.[1]
Hygroscopicity	Amine salts are hygroscopic.[1]	Store in a desiccator.[1] Water absorption broadens IR/NMR signals and degrades stoichiometry.[1]

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Disclaimer: This guide is for research purposes only. The synthesis of nitroamines involves hazardous precursors and energetic intermediates.[1] All procedures must be conducted by qualified personnel in appropriate facilities.

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